

An In-depth Technical Guide to the Discovery and Synthesis of AZD4694

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AZD4694, also known as NAV4694, is a second-generation positron emission tomography (PET) radioligand developed for the in vivo imaging of amyloid- β (A β) plaques, a key neuropathological hallmark of Alzheimer's disease. This technical guide provides a comprehensive overview of the discovery, synthesis, and preclinical and clinical characterization of **AZD4694**. The document is intended for researchers, scientists, and professionals involved in drug development and neuroimaging.

Discovery and Rationale

The development of **AZD4694** was driven by the need for a fluorine-18 (¹⁸F)-labeled PET tracer with improved properties over the first-generation carbon-11 (¹¹C)-labeled Pittsburgh Compound B (PiB). While PiB is a valuable research tool, its short half-life (20.4 minutes) limits its widespread clinical use. The longer half-life of ¹⁸F (109.7 minutes) allows for centralized manufacturing and distribution to PET centers without an on-site cyclotron.

The design of **AZD4694** aimed to retain the high binding affinity and specificity for Aβ plaques characteristic of PiB while incorporating a fluorine atom to create a suitable ¹⁸F-labeled radioligand. A key objective was to minimize non-specific binding to white matter, a limitation observed with some other ¹⁸F-labeled amyloid tracers, to enhance the signal-to-noise ratio and improve image interpretation.



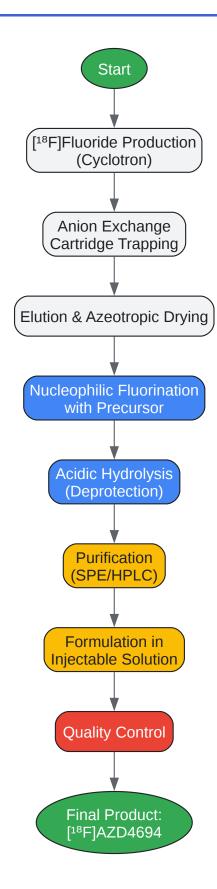
Mechanism of Action

AZD4694 is a benzofuran derivative that selectively binds to the fibrillar form of A β plaques in the brain.[1][2] The binding is reversible and characterized by high affinity.[1] This selective binding allows for the visualization and quantification of A β plaque burden in the brains of living individuals using PET imaging.









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References

- 1. AZD4694 Precursor (AZ13040214; NAV4614) | Beta Amyloid | 1211333-20-8 | Invivochem [invivochem.com]
- 2. rsc.org [rsc.org]
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